

# 3-(2-Chlorophenyl)butanoic acid molecular structure and weight

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## Compound of Interest

Compound Name: 3-(2-Chlorophenyl)butanoic acid

CAS No.: 24552-29-2

Cat. No.: B2816272

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## Technical Monograph: 3-(2-Chlorophenyl)butanoic Acid

### Abstract

**3-(2-Chlorophenyl)butanoic acid** (CAS 24552-29-2) is a critical chiral building block in the synthesis of

-aminobutyric acid (GABA) analogs and non-steroidal anti-inflammatory drugs (NSAIDs).<sup>[1][2]</sup> Structurally distinct from its para-substituted isomer (an intermediate for Baclofen), this ortho-chloro derivative presents unique steric challenges and pharmacological profiles. This guide provides a comprehensive analysis of its molecular architecture, a validated enantioselective synthetic protocol, and rigorous characterization standards.

## Molecular Architecture & Physicochemical Profile

### Structural Analysis

The molecule consists of a butyric acid backbone substituted at the

-position (C3) with a 2-chlorophenyl moiety. The presence of the chlorine atom at the ortho position introduces significant steric hindrance compared to the para isomer, influencing both the metabolic stability and receptor binding affinity of its derivatives.

#### Key Structural Features:

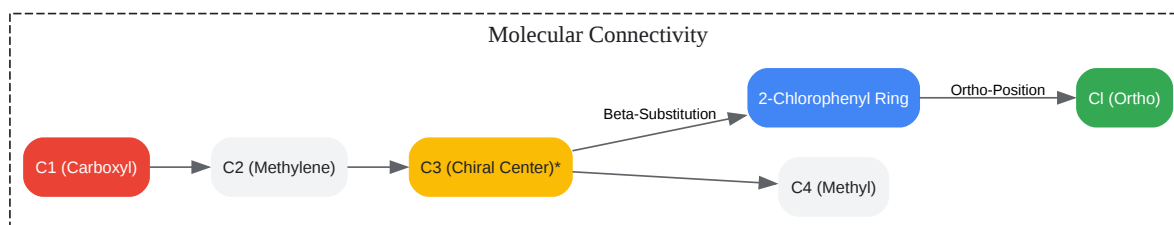
- **Chiral Center:** Carbon-3 is a stereogenic center, resulting in (R)- and (S)-enantiomers.
- **Steric Bulk:** The ortho-chloro group restricts rotation around the C3-Aryl bond, potentially locking the molecule into specific bioactive conformations.
- **Lipophilicity:** Higher logP than the unsubstituted analog due to the halogen, enhancing membrane permeability.

## Quantitative Data Summary

| Property          | Value                           | Notes                                                   |
|-------------------|---------------------------------|---------------------------------------------------------|
| IUPAC Name        | 3-(2-Chlorophenyl)butanoic acid |                                                         |
| CAS Number        | 24552-29-2                      |                                                         |
| Molecular Formula |                                 |                                                         |
| Molecular Weight  | 198.65 g/mol                    | Calculated: C(120.11) + H(11.09) + Cl(35.45) + O(32.00) |
| Monoisotopic Mass | 198.0448 Da                     |                                                         |
| Chirality         | Yes (C3 position)               | Requires chiral resolution or asymmetric synthesis      |
| Physical State    | Solid (Crystalline)             | Typically white to off-white powder                     |
| Solubility        | DMSO, Methanol, DCM             | Sparingly soluble in water                              |

## Structural Visualization

The following diagram illustrates the connectivity and the chiral center (\*) of the molecule.



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Figure 1: Connectivity graph highlighting the chiral center at C3 and the ortho-positioning of the chlorine atom.

## Synthetic Pathways & Process Chemistry

While Friedel-Crafts alkylation is a common industrial route for aryl-alkanoic acids, it often lacks regioselectivity (favoring para over ortho) and stereocontrol. For high-value pharmaceutical applications, Rhodium-Catalyzed Asymmetric Conjugate Addition is the authoritative method. This pathway ensures high enantiomeric excess (ee) and regiocontrol.

### Protocol: Rh-Catalyzed Asymmetric Addition

Objective: Synthesize (S)-3-(2-chlorophenyl)butanoic acid with >95% ee.

Reaction Scheme:

Reagents:

- Substrate: Ethyl crotonate (Acceptor)
- Nucleophile: 2-Chlorophenylboronic acid
- Catalyst Precursor:  
(Chloro(1,5-cyclooctadiene)rhodium(I) dimer)
- Chiral Ligand: (S)-BINAP (for asymmetric induction)

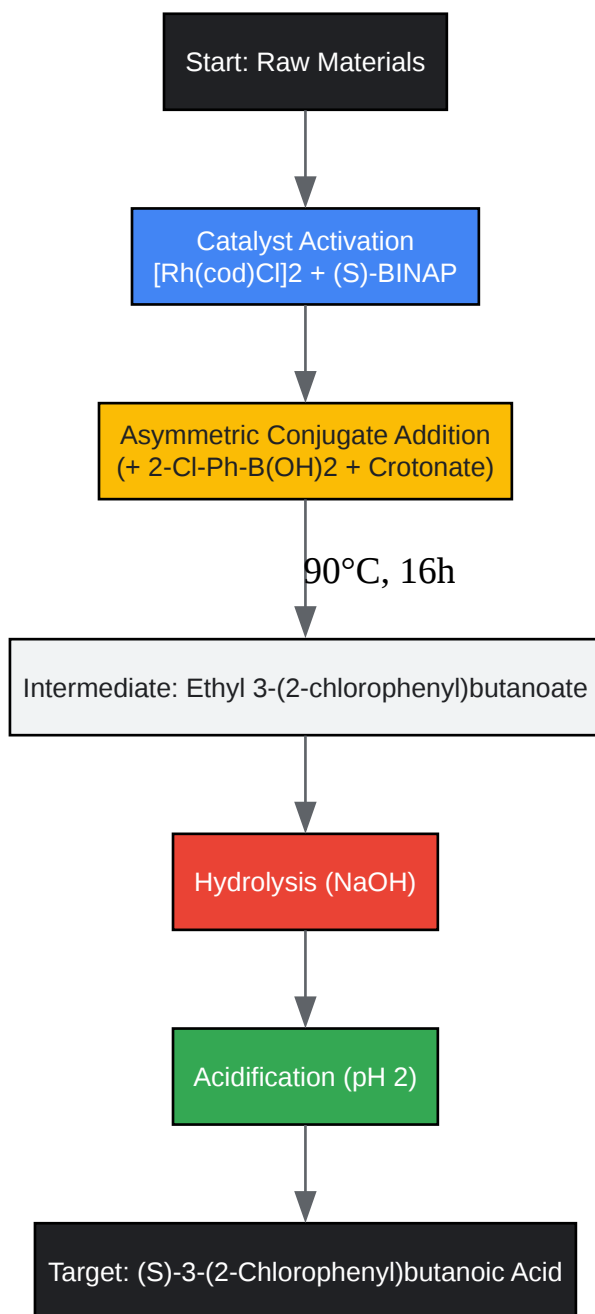
- Solvent: 1,4-Dioxane / Water (10:1)

#### Step-by-Step Methodology:

- Catalyst Formation (In-situ):
  - In a glovebox or under Argon, charge a reaction vessel with (3 mol%) and (S)-BINAP (6 mol%).
  - Add degassed 1,4-dioxane and stir at room temperature for 15 minutes to generate the active chiral cationic Rh-complex.
- Addition Cycle:
  - Add 2-Chlorophenylboronic acid (1.5 equivalents) and Ethyl crotonate (1.0 equivalent).
  - Add a base (e.g.,  
or aqueous  
) to facilitate transmetallation.
  - Heat the mixture to 90°C for 12-16 hours. The Rhodium catalyst mediates the transfer of the aryl group to the  
-carbon of the crotonate.
- Hydrolysis:
  - Cool the reaction to room temperature.<sup>[3]</sup>
  - Add NaOH (2M, aq) and stir for 4 hours to hydrolyze the ethyl ester.
  - Workup: Acidify with HCl (1M) to pH 2. Extract with Ethyl Acetate (3x).
  - Dry organic layer over  
and concentrate in vacuo.

- Purification:
  - Recrystallize from Hexane/Ethyl Acetate to upgrade chiral purity if necessary.

## Process Logic Flowchart



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Figure 2: Workflow for the asymmetric synthesis of the target acid.

## Analytical Characterization

To ensure scientific integrity, the synthesized compound must be validated using the following self-validating protocols.

### Nuclear Magnetic Resonance (NMR)

NMR (400 MHz,

):

- 11.0 (br s, 1H): Carboxylic acid proton (-COOH).
- 7.10-7.40 (m, 4H): Aromatic protons. Look for the characteristic splitting pattern of an ortho-substituted ring (multiplets).
- 3.85 (m, 1H): Benzylic proton at C3 (Ar-CH-Me). The shift is downfield due to the aryl ring.
- 2.50-2.75 (dd, 2H): Methylene protons at C2 (-CH-COOH). Diastereotopic splitting may be observed.
- 1.35 (d, 3H): Methyl group at C4 (-CH<sub>3</sub>).

### Chiral HPLC

Method: Normal phase HPLC using a chiral stationary phase (e.g., Chiralcel OD-H or AD-H).

- Mobile Phase: Hexane/Isopropanol (90:10) with 0.1% TFA.
- Detection: UV at 254 nm.
- Validation: Inject racemic standard first to establish separation of enantiomers (and  
) . Inject synthesized sample to calculate Enantiomeric Excess (ee).

## Pharmaceutical Relevance & References

### SAR Implications

**3-(2-Chlorophenyl)butanoic acid** is a structural analog of the GABA

agonist Baclofen (which is 4-amino-3-(4-chlorophenyl)butanoic acid).

- Ortho vs. Para: The shift of chlorine from para (in Baclofen) to ortho alters the steric environment of the phenyl ring. In receptor binding, this can prevent the "induced fit" required for activation, often turning an agonist scaffold into an antagonist or an inactive compound.
- Lipophilicity: The 2-Cl substituent increases lipophilicity compared to the unsubstituted parent, potentially increasing blood-brain barrier (BBB) penetration for CNS-active derivatives.

## References

- Chemical Identity: PubChem. **3-(2-Chlorophenyl)butanoic acid**. [Link](#)
- Synthetic Methodology (Rh-Catalysis): Navarro, C., & Csáky, A. G. (2008).[3] Stereoselective Rh(I)-Catalyzed Tandem Conjugate Addition of Boronic Acids. Organic Letters, 10(2), 217–219.[3] [Link](#)
- Baclofen Analog Context: Attia, M. I., et al. (2013). Synthesis and Pharmacological Characterization of Certain Baclofen Analogues. Digest Journal of Nanomaterials and Biostructures, 8(1), 139-149. [Link](#)
- Boronic Acid Reagents: Sigma-Aldrich. 2-Chlorophenylboronic acid Product Page. [Link](#)

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